

Independent Validation of Published BAY-184 Data: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BAY-184
Cat. No.: B15543705

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the published performance data of **BAY-184**, a potent and selective KAT6A/B inhibitor, with other known alternatives in the field. The information is based on publicly available experimental data.

Disclaimer: All currently available data on **BAY-184** originates from the initial discovery and characterization studies conducted by Bayer AG. As of the time of this publication, no independent validation studies of **BAY-184** have been identified in the public domain. The following comparison is therefore based on the data presented in the original publications and data available for alternative compounds from various sources.

Quantitative Data Comparison

The following tables summarize the key in vitro and in vivo efficacy data for **BAY-184** and its main alternatives, PF-9363 (CTx-648) and WM-1119. Direct head-to-head comparative studies are limited; therefore, data is compiled from individual publications and should be interpreted with consideration of potential variations in experimental conditions.

Table 1: In Vitro Biochemical and Cellular Potency

Compound	Target(s)	Biochemica I IC ₅₀ (KAT6A)	Biochemica I IC ₅₀ (KAT6B)	Cellular H3K23ac IC ₅₀	Cell Proliferatio n IC ₅₀ (ZR- 75-1)
BAY-184	KAT6A, KAT6B	71 nM[1]	83 nM	670 nM (ZR- 75-1 cells)[1]	130 nM[1]
PF-9363 (CTx-648)	KAT6A, KAT6B	Not Reported	Not Reported	Not Reported	0.3 nM (ZR- 75-1)[2]
WM-1119	KAT6A	6.3 nM	Not Reported	Not Reported	Not Reported

Table 2: Selectivity Profile

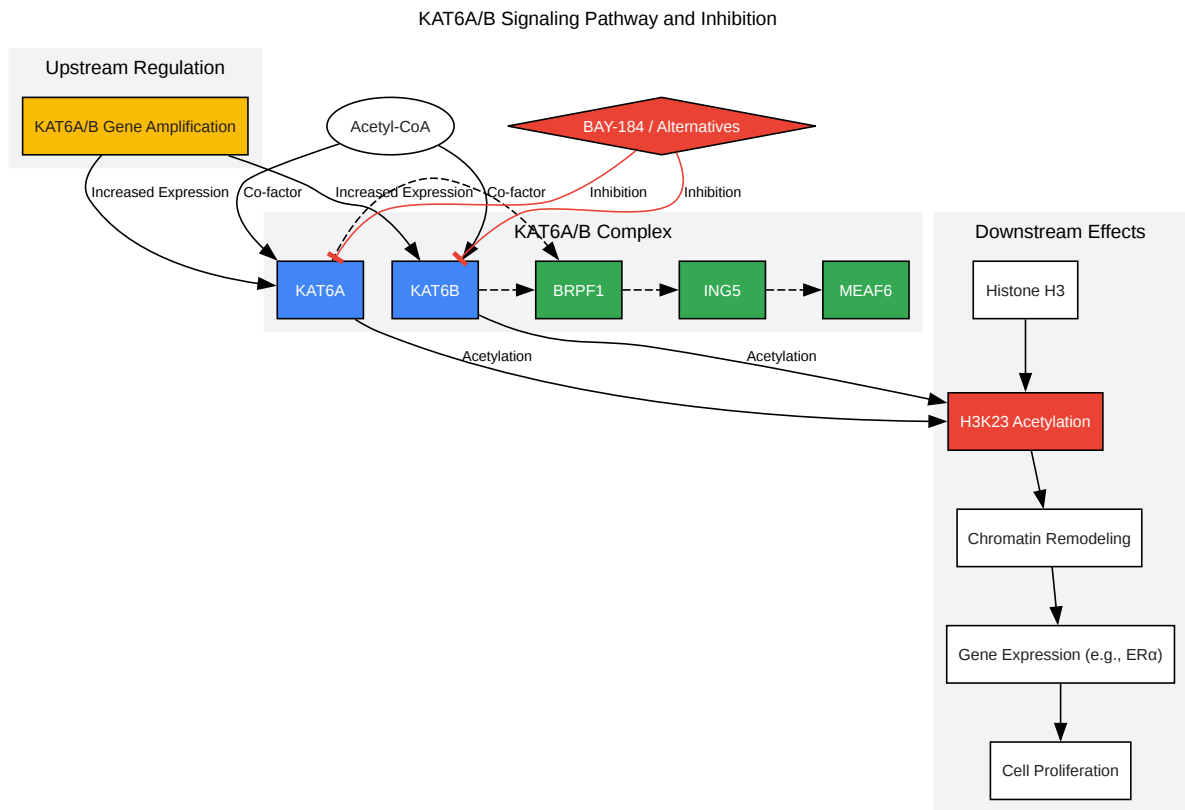
Compound	KAT5 IC ₅₀	KAT7 IC ₅₀	p300 IC ₅₀
BAY-184	14,300 nM[3]	1,070 nM[3]	>10,000 nM[3]
PF-9363 (CTx-648)	Highly selective vs. other MYST family members	Highly selective vs. other MYST family members	Not Reported
WM-1119	>1100-fold selective over KAT5	>250-fold selective over KAT7	Not Reported

Table 3: In Vivo Efficacy

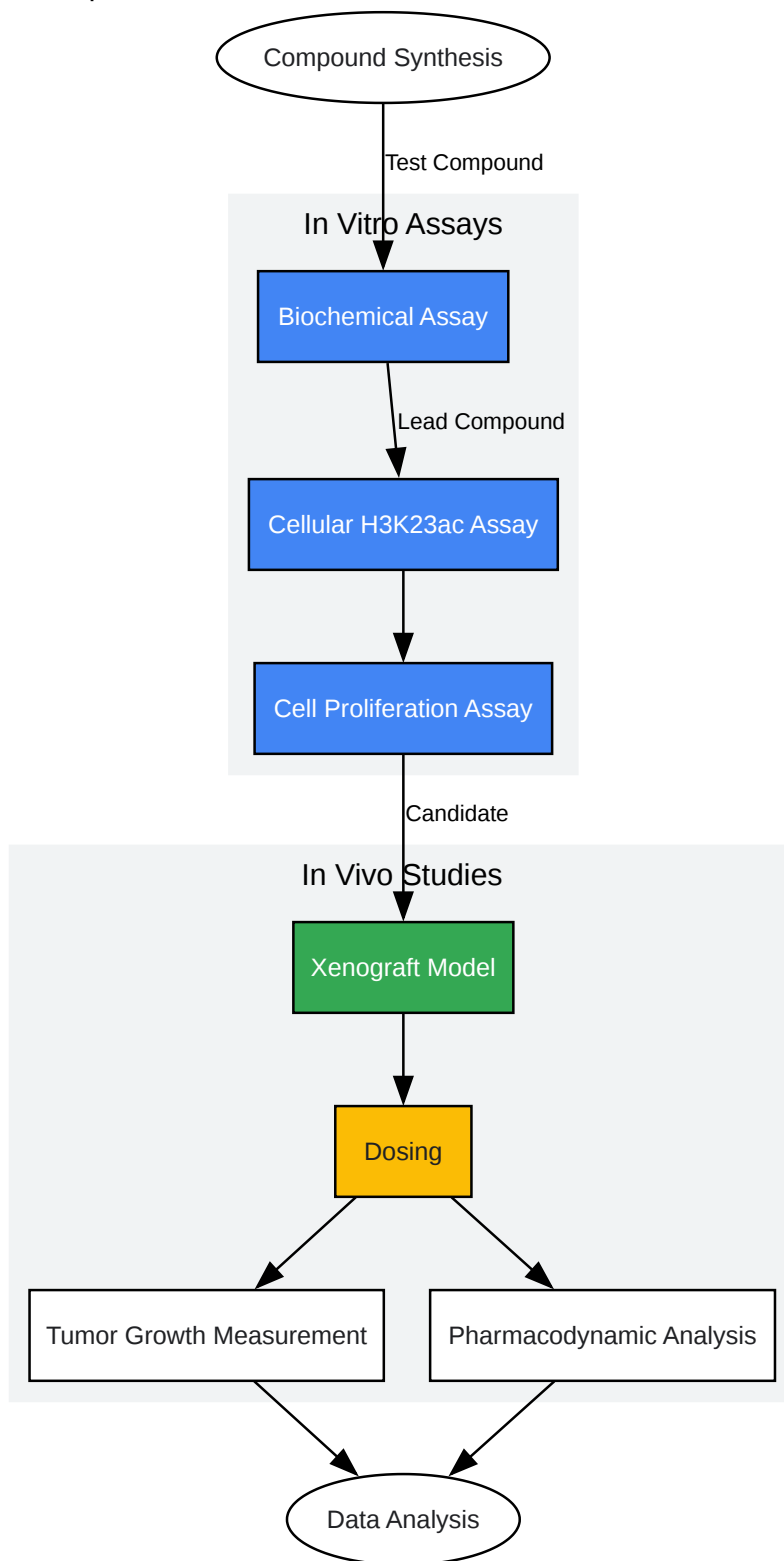
Compound	Animal Model	Dosing	Outcome
BAY-184	ZR-75-1 xenograft (mouse)	Not specified in abstracts	Successfully validated in an in vivo proof-of-concept study[1][4][5]
PF-9363 (CTx-648)	Patient-derived xenograft	Not specified in abstracts	Strong anti-tumor activity[2]
WM-1119	Lymphoma mouse model	Not specified in abstracts	Efficacious in preventing the progression of lymphoma[4]

Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and experimental processes discussed, the following diagrams have been generated using Graphviz.



Experimental Workflow for Inhibitor Characterization



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. medchemexpress.com \[medchemexpress.com\]](https://medchemexpress.com)
- [3. Discovery and Characterization of BAY-184: A New Potent and Selective Acylsulfonamide-Benzofuran In Vivo-Active KAT6AB Inhibitor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [5. Discovery and Characterization of BAY-184: A New Potent and Selective Acylsulfonamide-Benzofuran In Vivo-Active KAT6AB Inhibitor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Independent Validation of Published BAY-184 Data: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15543705/docs#independent-validation-of-published-bay-184-data-a-comparative-guide\]](https://www.benchchem.com/product/b15543705/docs#independent-validation-of-published-bay-184-data-a-comparative-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)